

addressing sarolaner efficacy variations tick life stages

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Compound Focus: Sarolaner

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Efficacy of Sarolaner Against Various Tick Species

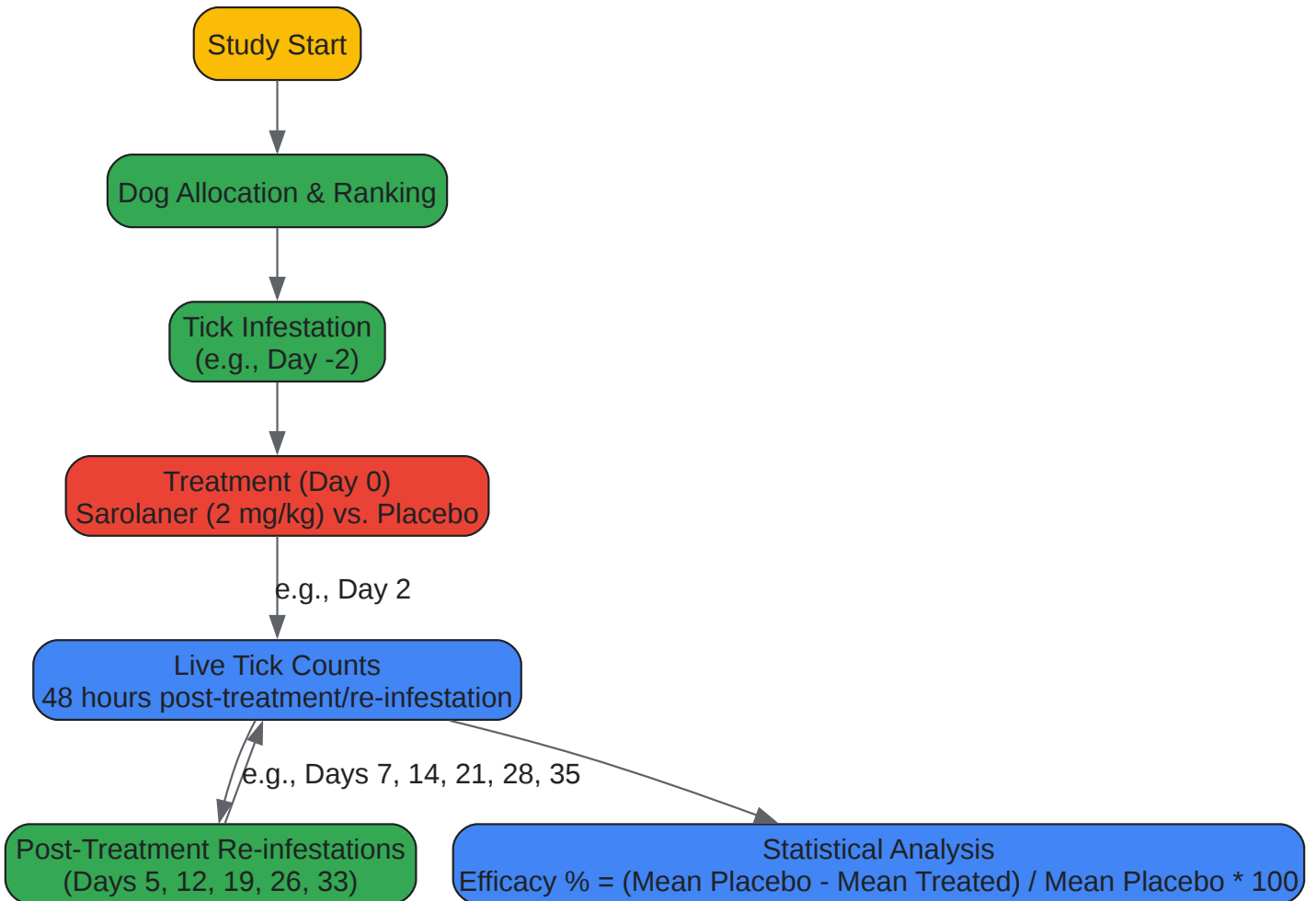
The table below summarizes quantitative efficacy data from multiple laboratory studies. These studies typically involved a single oral administration of **sarolaner** at the minimum label dosage of 2 mg/kg, with efficacy determined by live tick counts 48 hours after treatment and subsequent weekly re-infestations.

Tick Species	Life Stage Tested	Efficacy Against Existing Infestation	Efficacy Against Re-infestations (up to 35 days)	Citations
<i>Haemaphysalis longicornis</i> (Asian longhorned tick)	Nymph	100% (Day 2)	100% (Days 7, 14, 21); ≥97.4% (Days 28, 35) [1] [2]	
<i>Haemaphysalis elliptica</i> (African yellow dog tick)	Adult	100% (Day 2)	100% (Days 7, 14, 21, 28, 35) [3]	
<i>Amblyomma cajennense</i> (Cayenne tick)	Nymph	100% (Day 2)	100% (Days 7, 14); ≥99.6% (Days 21, 28, 35) [4]	
<i>Rhipicephalus sanguineus</i> (Brown dog tick)	Adult	≥99.6% (Day 2)	≥96.9% at 48h (Day 35); >90% at 24h (Day 35)	

Tick Species	Life Stage Tested	Efficacy Against Existing Infestation	Efficacy Against Re-infestations (up to 35 days)	Citations
tick)			[5] [6]	
<i>Ixodes scapularis</i> (Black-legged tick)	Adult	≥99.6% (Day 2)	≥96.9% (Day 35) [5]	
<i>Dermacentor variabilis</i> (American dog tick)	Adult	≥99.6% (Day 2)	≥96.9% (Day 35) [5]	
<i>Amblyomma americanum</i> (Lone Star tick)	Adult	≥99.6% (Day 2)	≥96.9% (Day 35) [5]	

Standard Experimental Protocol for Tick Efficacy Evaluation

The high-quality studies cited follow a consistent and rigorous methodology, primarily aligned with the World Association for the Advancement of Veterinary Parasitology (WAAVP) guidelines [1] [4]. The following diagram outlines a typical study workflow.



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Key Protocol Details:

- **Animals:** Purpose-bred dogs (e.g., Beagles), with a sufficient wash-out period from previous parasiticides [1] [4].
- **Study Design:** Randomized, complete block design, blinded, and placebo-controlled [1] [3].
- **Infestation:** Each dog is infested with a known number of viable, unfed ticks (e.g., 50 adults or 200 nymphs). Placing ticks around the head and base of the ears mimics natural attachment sites [1] [4].
- **Tick Counts:** Performed by systematic examination, parting the hair, and using fine-toothed combs. Counts often continue for a minimum time (e.g., 10 minutes) and extend if ticks are still being found [1] [2].

- **Statistical Analysis:** Tick counts are usually log-transformed for analysis. Efficacy is calculated using Abbott's formula, and geometric mean live tick counts in the treated group are statistically compared to the placebo group [1] [2].

Troubleshooting & FAQs for Researchers

- **If you observe variations in efficacy between life stages**, note that this can be influenced by the specific tick species. For example, while one study on *H. longicornis* used nymphs [1], studies on other species like *R. sanguineus* and *H. elliptica* used adults [5] [3]. Differences in the physiology and feeding behavior between life stages can lead to variations. It is crucial to design experiments that test the specific life stage relevant to your research objectives.
- **If you are testing speed of kill**, follow protocols that include counts at multiple time points (e.g., 8, 12, and 24 hours). Research shows that while 48-hour counts are standard for efficacy claims, **sarolaner** can achieve >94% efficacy against *R. sanguineus* within 8 hours and >99% within 12 hours of treatment [6]. This rapid speed of kill is critical for evaluating the compound's potential to prevent tick-borne pathogen transmission.

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